

2-Norbornyl Acrylate: Structural Architecture and Functional Properties

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Acrylic acid, 2-norbornyl ester*

CAS No.: *10027-06-2*

Cat. No.: *B160366*

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Executive Summary

2-Norbornyl acrylate (CAS: 10027-06-2) represents a critical class of alicyclic acrylate monomers used to engineer high-performance polymers. Distinguished by its bicyclic [2.2.1]heptane pendant group, this monomer bridges the performance gap between flexible linear acrylates (e.g., n-butyl acrylate) and highly rigid, bulky monomers like adamantyl acrylate or isobornyl acrylate.

Its primary utility lies in ArF (193 nm) lithography, where its alicyclic structure provides essential optical transparency and plasma etch resistance. Additionally, in UV-curable coatings and adhesives, it functions as a reactive diluent that enhances glass transition temperature (

) and adhesion while minimizing polymerization shrinkage.

Molecular Architecture & Stereochemistry

Chemical Structure

The defining feature of 2-norbornyl acrylate is the norbornyl ester group.[1] Unlike linear alkyl chains, the norbornyl moiety is a bridged bicyclic structure. This rigidity restricts segmental rotation in the polymer backbone, directly influencing the macroscopic thermal and mechanical properties.

Key Structural Characteristics:

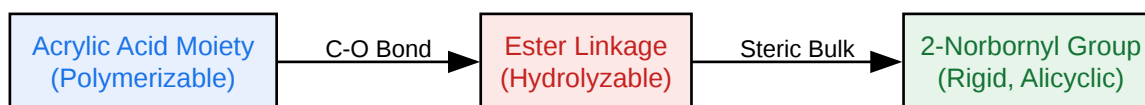
- **Bicyclic Framework:** High carbon-to-hydrogen (C/H) ratio improves dry etch resistance.
- **Steric Bulk:** Increases the free volume of the polymer, reducing shrinkage during curing.
- **Lack of Aromaticity:** Crucial for optical transparency at deep ultraviolet (DUV) wavelengths (193 nm), where aromatic rings absorb strongly.

Isomerism: Exo vs. Endo

The 2-norbornyl group exists as two stereoisomers: exo and endo.

- **Endo Isomer:** The acrylate group is on the same side as the methylene bridge (C7).
- **Exo Isomer:** The acrylate group is on the opposite side.

In commercial synthesis, the thermodynamic and kinetic control of the precursor (2-norbornanol) determines the ratio. While the exo isomer is thermodynamically more stable, many industrial grades are mixtures. The isomeric ratio affects the monomer's reactivity and the final polymer's packing density, with high-exo content often yielding slightly higher due to more efficient packing.



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Figure 1: Functional segmentation of the 2-norbornyl acrylate molecule.

Physicochemical Properties[1][2][3][4][5][6][7]

The following data characterizes high-purity 2-norbornyl acrylate. Researchers should note that commercial "technical grades" may contain inhibitors (e.g., MEHQ) and varying isomeric ratios.

Property	Value / Description	Relevance
CAS Number	10027-06-2	Identity verification
Molecular Formula		Stoichiometry calculations
Molecular Weight	166.22 g/mol	Polymerization kinetics
Appearance	Colorless to pale yellow liquid	Optical applications
Boiling Point	~85-90°C at 10 mmHg	Purification/Distillation
Density	~1.02 g/cm ³	Formulation weight/volume
Refractive Index		Optical coating matching
Homopolymer	~55°C - 70°C (Inferred)	Hardness/Flexibility balance
Solubility	Soluble in esters, ketones, aromatics; Insoluble in water	Solvent selection

Scientist's Note on

: While Isobornyl Acrylate (IBOA) exhibits a

of ~94°C due to its three methyl groups locking the ring structure, 2-Norbornyl Acrylate lacks these methyls. Consequently, its homopolymer

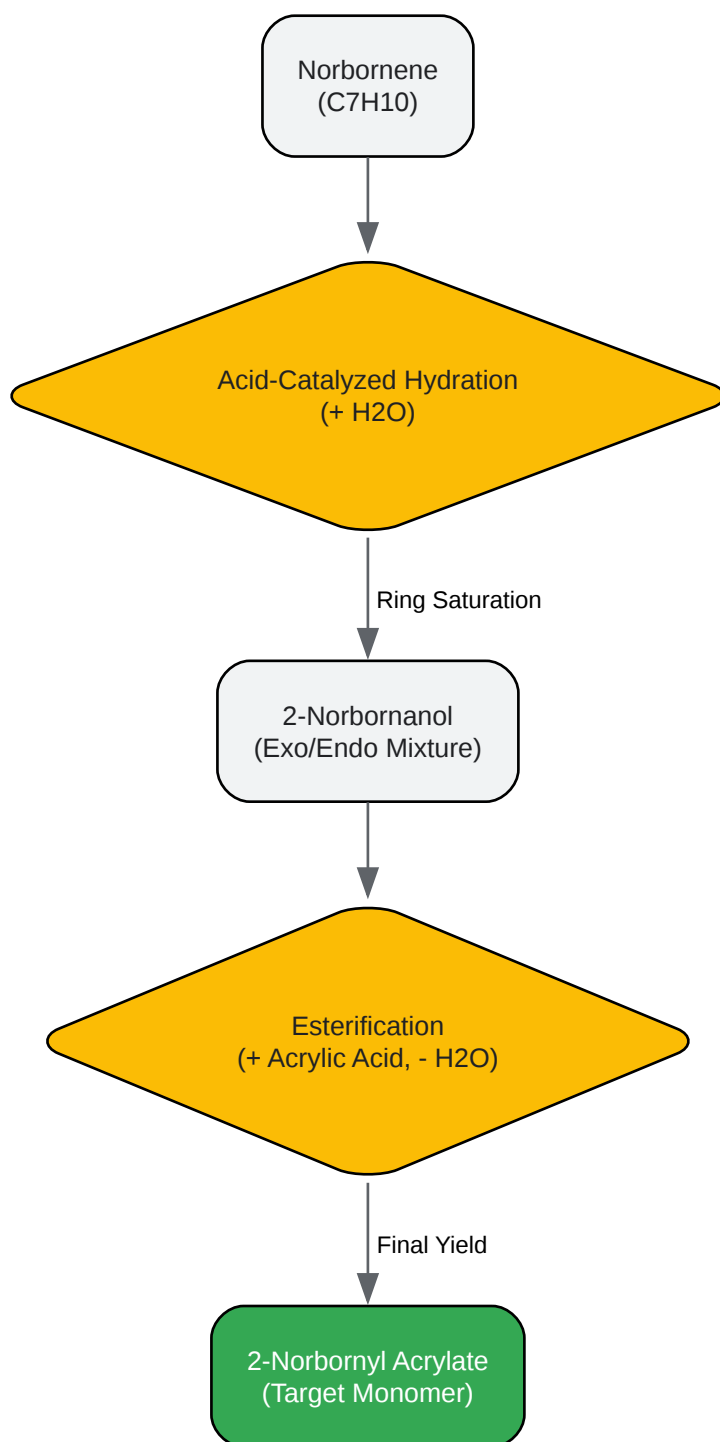
is typically lower (approx. 55-70°C) but significantly higher than linear acrylates like n-butyl acrylate (-54°C). This makes it an excellent "toughening" monomer that adds hardness without excessive brittleness.

Synthesis & Manufacturing Protocols

The industrial synthesis typically avoids the direct Diels-Alder reaction of acrylate with cyclopentadiene (which yields norbornenyl acrylate, an unsaturated ring). Instead, it follows a hydration-esterification route to ensure a saturated bicyclic ring.

Synthetic Pathway

- Hydration: Norbornene reacts with water (acid-catalyzed) to form 2-norbornanol. This step establishes the exo/endo stereochemistry.
- Esterification: 2-Norbornanol is esterified with acrylic acid (or transesterified with methyl acrylate) to yield the target monomer.



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Figure 2: Industrial synthesis pathway yielding the saturated norbornyl ester.

Experimental Protocol: Laboratory Scale Purification

Commercial samples often contain 100-500 ppm of MEHQ inhibitor. For precision polymerization kinetics or optical applications, inhibitor removal is mandatory.

- **Column Chromatography:** Pass the monomer through a column of basic alumina (activated) to remove phenolic inhibitors.
- **Vacuum Distillation:** Distill under reduced pressure (< 5 mmHg) to prevent thermal polymerization. Caution: Maintain temperature below 60°C to avoid auto-polymerization.
- **Storage:** Store at -20°C in the dark.

Applications in Advanced Materials

ArF Photoresists (193 nm Lithography)

This is the most critical high-value application.

- **The Problem:** Traditional aromatic photoresists (used in 248 nm KrF lithography) are opaque at 193 nm.
- **The Solution:** 2-Norbornyl acrylate provides the necessary etch resistance (due to the alicyclic ring) while remaining transparent at 193 nm.
- **Mechanism:** It is copolymerized with acid-labile monomers (e.g., tert-butyl acrylate) and polar monomers (e.g., mevalonic lactone methacrylate) to balance adhesion, solubility switch, and etch stability.

UV-Curable Coatings & Adhesives

In UV formulations, 2-norbornyl acrylate acts as a reactive diluent.

- **Low Shrinkage:** The bulky norbornyl group occupies significant volume. When the double bond converts to a single bond during polymerization, the relative loss of free volume is lower compared to small linear monomers, reducing stress and shrinkage.
- **Adhesion:** The alicyclic ring promotes adhesion to difficult substrates like polycarbonate and metals, likely due to surface energy matching and reduced internal stress.

Safety & Handling (SDS Summary)

Hazard Classification:

- Skin Irritation: Category 2[2]
- Eye Irritation: Category 2A
- Skin Sensitization: Category 1 (May cause allergic reaction)
- Aquatic Toxicity: Chronic Category 2

Handling Protocols:

- PPE: Nitrile gloves are required. Acrylates can penetrate latex rapidly.
- Ventilation: Use in a fume hood. The vapor has a characteristic acrid odor.
- Spill Management: Absorb with inert material (sand/vermiculite). Do not use combustible materials like sawdust.

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